

Application Notes and Protocols for Analyzing Thp2 Protein Interactions with Co-Immunoprecipitation

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Compound of Interest

Compound Name: *THP-2*

Cat. No.: *B1575679*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Thp2 (THO complex protein 2) is a key component of the evolutionarily conserved THO complex in *Saccharomyces cerevisiae*. The THO complex is an integral part of the larger Transcription-Export (TREX) complex, which plays a crucial role in coupling mRNA transcription, processing, and nuclear export. Understanding the protein-protein interactions of Thp2 is vital for elucidating the mechanisms of gene expression and its regulation. Co-immunoprecipitation (co-IP) followed by mass spectrometry (MS) is a powerful technique to identify and quantify the interacting partners of a protein of interest within its native cellular environment. These application notes provide a detailed protocol for the co-immunoprecipitation of Thp2 and its interacting partners in yeast, along with methods for data analysis and visualization of the interaction network.

Data Presentation: Thp2 Interaction Partners

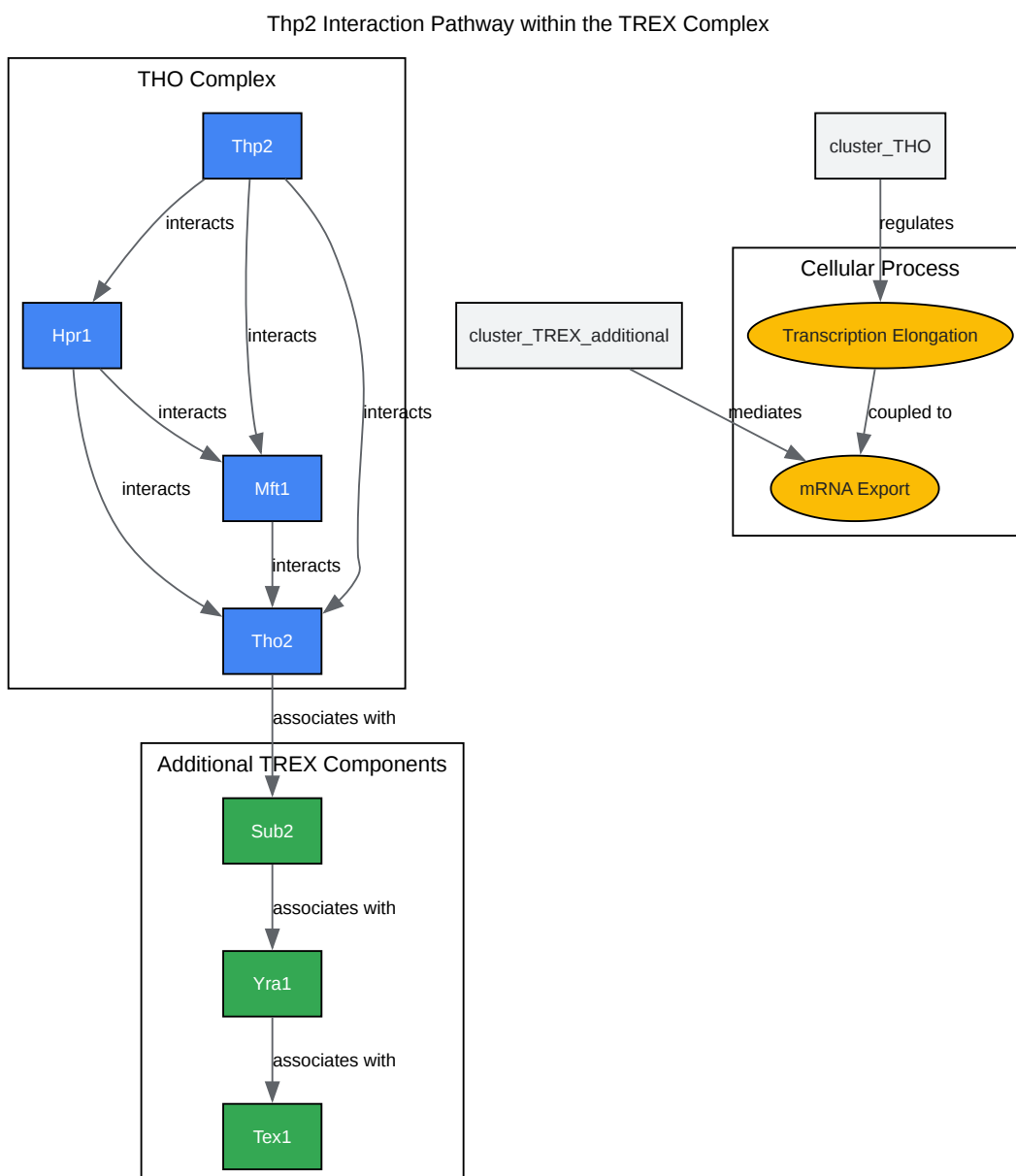
Co-immunoprecipitation of a tagged Thp2 protein from yeast cell lysates, followed by mass spectrometry, would be expected to enrich for other components of the THO and TREX complexes. The following table summarizes the core interacting partners of Thp2, as established by prior research, which would be the expected primary hits in a co-IP/MS

experiment. Quantitative data from large-scale yeast interactome studies can provide further evidence and relative abundance of these interactors.

Interacting Protein	Complex Association	Function
Hpr1	THO Complex	Transcription elongation, prevents transcription-associated recombination.
Mft1	THO Complex	Component of the THO complex, involved in transcription elongation.
Tho2	THO Complex	Scaffold protein of the THO complex.
Sub2	TREX Complex	RNA-dependent ATPase/helicase, involved in mRNA splicing and export.
Yra1	TREX Complex	RNA-binding protein, acts as an adaptor for mRNA export.
Tex1	TREX Complex	Component of the TREX complex.

Signaling Pathway and Experimental Workflow

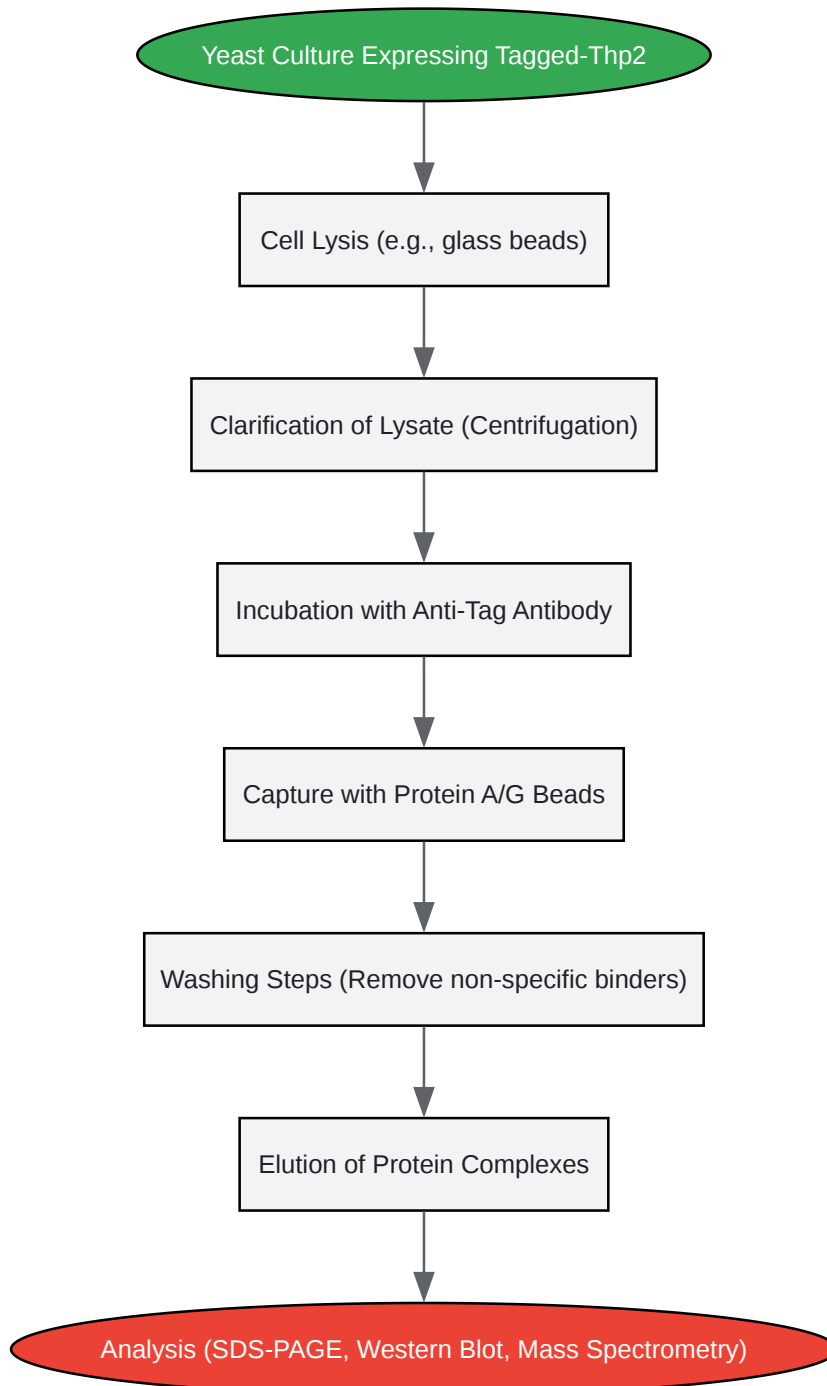
The following diagrams illustrate the interaction pathway of Thp2 within the TREX complex and the experimental workflow for Thp2 co-immunoprecipitation.



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Caption: Thp2 and its direct partners in the THO/TREX complex.

Thp2 Co-Immunoprecipitation Workflow

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